

# (Ethoxymethoxy)cyclododecane: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: (Ethoxymethoxy)cyclododecane

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## Abstract

**(Ethoxymethoxy)cyclododecane**, a synthetic fragrance ingredient, is valued in the cosmetics and fragrance industry for its persistent woody and amber scent profile. This technical guide provides an in-depth overview of its chemical identity, including its various synonyms and trade names. It also presents a compilation of its physicochemical properties and a detailed experimental protocol for its synthesis. The information is intended to serve as a valuable resource for researchers, scientists, and professionals involved in fragrance chemistry and product development.

## Chemical Identity: Synonyms and Trade Names

**(Ethoxymethoxy)cyclododecane** is known by a variety of names in scientific literature and commercial contexts. A comprehensive list of its synonyms and trade names is provided below.

Synonyms:

- Formaldehyde cyclododecyl ethyl acetal[1][2][3][4]
- Cyclododecane, (ethoxymethoxy)-[1][2][5][6]
- ethoxymethoxy cyclododecane[1]

- Ethoxycyclododecyloxymethane[1][2][3][5]
- ethoxymethyl-cyclododecyl ether[6]
- (ethoxymethoxy)-cyclododecan[6][7]
- formaldehyde ethyl cyclododecyl acetal[8]

Trade Names:

- Boisambrene forte[1][2][3][5][6][9]
- Amberwood[1][6]
- Amberwood F[1][8][9]
- Amber decane[1][8]
- Buazambren[8][9]

## Physicochemical Properties

A summary of the key quantitative data for **(Ethoxymethoxy)cyclododecane** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C15H30O2	[1][2][5][6][9][10][11]
Molecular Weight	242.40 g/mol	[1][5]
CAS Number	58567-11-6	[1][2][3][5][6][9][10][11]
EINECS Number	261-332-1	[1][2][3][5]
Appearance	Liquid	[1][9][11]
Color	Colourless	[11]
Odor	Woody, Amber, Cedar	[5][11]
Density	0.89 g/cm <sup>3</sup>	[2][9]
Boiling Point	287.3°C at 760 mmHg	[2]
Flash Point	85.3°C	[2][9]
Refractive Index	1.451	[2][9]
Vapor Pressure	0.00433 mmHg at 25°C	[2]
Solubility in Ethanol	897.73 g/L at 25°C	[5]

## Synthesis of (Ethoxymethoxy)cyclododecane

The synthesis of **(Ethoxymethoxy)cyclododecane** can be achieved through the acid-catalyzed reaction of cyclododecanol with formaldehyde diethyl acetal. This method avoids the use of the more toxic cyclododecyl chloromethyl ether as an intermediate.

## Experimental Protocol

This protocol is adapted from the procedure described in patent DE3030590A1.

Materials:

- Cyclododecanol
- Formaldehyde diethyl acetal

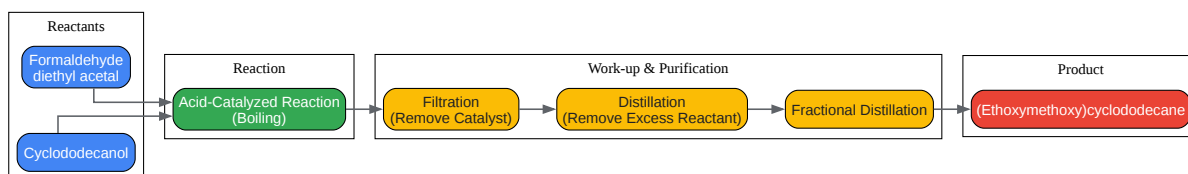
- Acidic ion exchanger (catalyst)

#### Procedure:

- In a reaction vessel equipped with a stirrer and a Vigreux column, combine cyclododecanol and a molar excess of formaldehyde diethyl acetal (a molar ratio of at least 1:2, with ratios of 1:4 to 1:20 being preferable).
- Add an acidic ion exchanger as the catalyst, in a quantity of 0.5 to 20% by weight with respect to the cyclododecanol.
- Heat the reaction mixture to its boiling point with continuous stirring.
- Over a period of approximately 5 hours, distill off the ethanol formed during the reaction along with some of the excess formaldehyde diethyl acetal through the Vigreux column. This will drive the reaction to completion.
- After the reaction is complete (as determined by the full conversion of cyclododecanol), cool the mixture and filter off the ion exchanger catalyst.
- Distill off the remaining excess formaldehyde diethyl acetal from the filtrate.
- The crude product is then purified by fractional distillation to yield pure **(Ethoxymethoxy)cyclododecane**.

## Logical Relationships and Workflows

The synthesis of **(Ethoxymethoxy)cyclododecane** can be visualized as a straightforward chemical transformation. The following diagram illustrates the workflow of the synthesis process.



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Caption: Synthesis workflow for **(Ethoxymethoxy)cyclododecane**.

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